

The Metabolic Journey of meso-Tartrate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Meso-tartrate*

Cat. No.: *B1217512*

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Introduction

meso-Tartrate, a stereoisomer of tartaric acid, is a fascinating, albeit often overlooked, metabolite in various biological systems. Unlike its more common L-(+)-tartrate counterpart, which is widespread in plants, **meso-tartrate**'s presence and metabolic pathways are more specific, primarily characterized in microbial systems.^[1] This technical guide provides a comprehensive overview of **meso-tartrate** as a metabolite, detailing its metabolic pathways, the enzymes involved, and the analytical methodologies for its study. This document is intended to be a valuable resource for researchers in microbiology, biochemistry, and drug development, offering insights into the unique metabolic roles and potential applications of this molecule.

Metabolic Pathways of meso-Tartrate

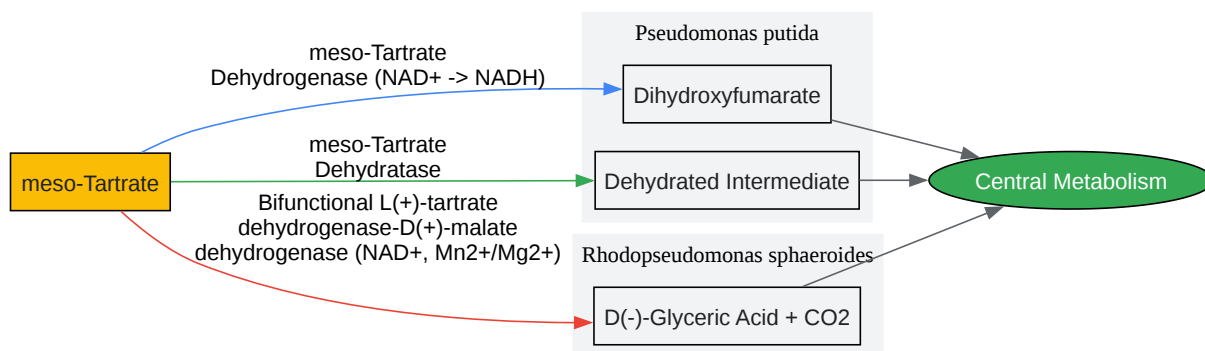
The metabolism of **meso-tartrate** has been primarily elucidated in bacterial species, particularly within the genera *Pseudomonas* and *Rhodopseudomonas*. These microorganisms have evolved specific enzymatic machinery to utilize **meso-tartrate** as a carbon and energy source. In contrast, the metabolic fate of **meso-tartrate** in mammalian systems is not well-defined, with evidence suggesting that most ingested tartrates are metabolized by the gut microbiota.^{[1][2]}

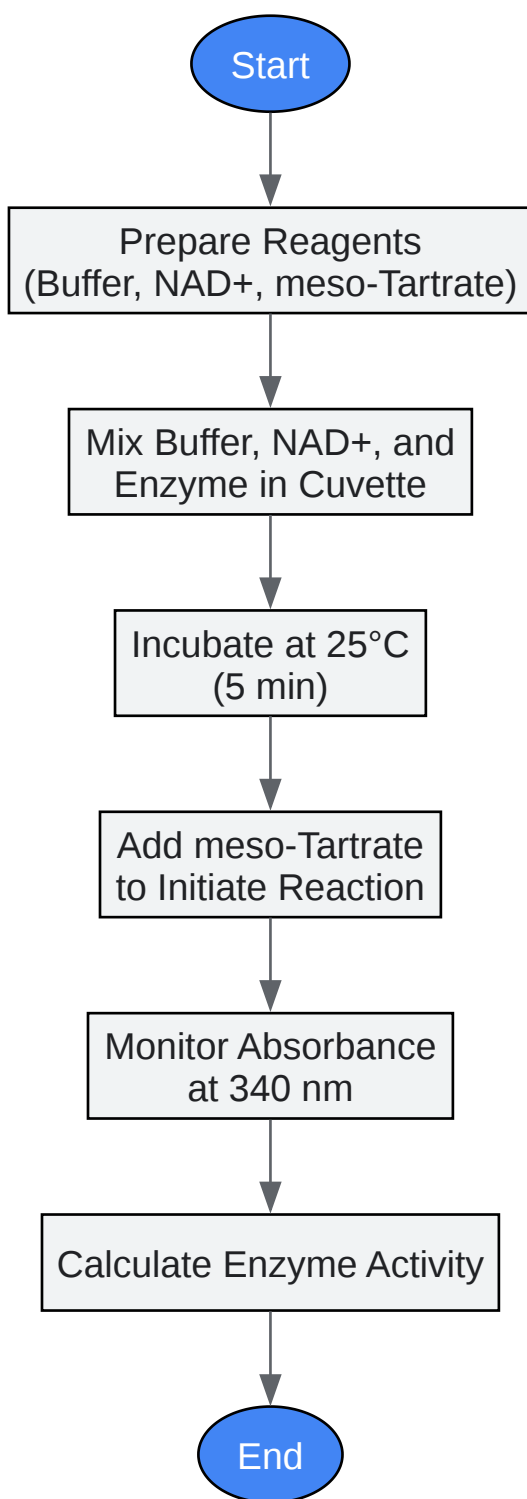
Bacterial Degradation of meso-Tartrate

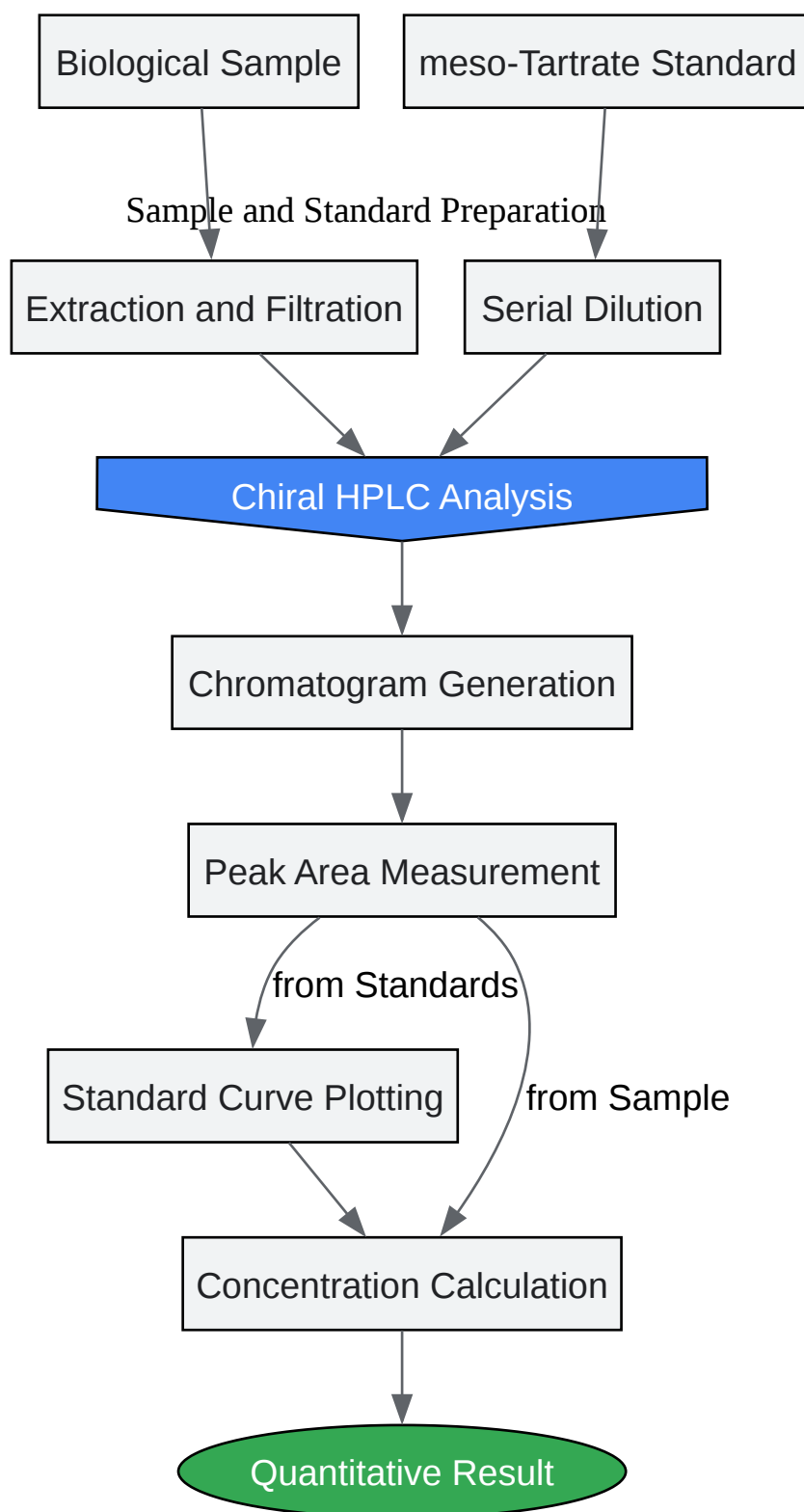
Two primary enzymatic pathways for **meso-tartrate** degradation in bacteria have been identified: dehydrogenation and dehydration.

- **Dehydrogenation Pathway:** In some bacteria, the initial step in **meso-tartrate** catabolism is its oxidation. This reaction is catalyzed by **meso-tartrate** dehydrogenase, an NAD⁺-dependent enzyme that converts **meso-tartrate** to dihydroxyfumarate.[3] This pathway is a key entry point of **meso-tartrate** into central metabolism.
- **Decarboxylation Pathway in Rhodopseudomonas sphaeroides:** This bacterium possesses a bifunctional enzyme, L-(+)-tartrate dehydrogenase-D-(+)-malate dehydrogenase, which also exhibits **meso-tartrate** decarboxylase activity. This enzyme catalyzes the conversion of meso-tartaric acid to D(-)-glyceric acid and CO₂ in a reaction that requires NAD⁺ and divalent (Mn²⁺ or Mg²⁺) and monovalent (NH₄⁺ or K⁺) cations.[4]
- **Dehydration Pathway in Pseudomonas putida:** Pseudomonas putida has been shown to possess a **meso-tartrate** dehydratase. This enzyme catalyzes the dehydration of **meso-tartrate**. This enzyme is inducible by the presence of **meso-tartrate** in the growth medium.
[5]

The following diagram illustrates the known bacterial metabolic pathways for **meso-tartrate**.







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References

- 1. Human Metabolome Database: Showing metabocard for Tartaric acid (HMDB0000956) [hmdb.ca]
- 2. Metabolism of L(+)-and D(-)-tartaric acids in different animal species - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Structural characterization of tartrate dehydrogenase: a versatile enzyme catalyzing multiple reactions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Purification and characterization of a bifunctional L-(+)-tartrate dehydrogenase-D-(+)-malate dehydrogenase (decarboxylating) from Rhodopseudomonas sphaeroides Y - PMC [pmc.ncbi.nlm.nih.gov]
- 5. academic.oup.com [academic.oup.com]
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